

# Application Notes and Protocols: Chlorphenesin as a Preservative in Cosmetic Formulations

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## Compound of Interest

Compound Name: Clorofene

Cat. No.: B1669242

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## Introduction

Chlorphenesin is a synthetic, broad-spectrum antimicrobial agent commonly employed as a preservative in cosmetic and personal care products. Its primary function is to protect formulations from microbial contamination, thereby ensuring product safety and extending shelf life. Chemically identified as 3-(4-chlorophenoxy)-1,2-propanediol, chlorphenesin is effective against a range of bacteria and fungi. These application notes provide detailed information on its use, efficacy, regulatory status, and relevant experimental protocols for formulation development and evaluation.

**Regulatory Status:** In the European Union, Chlorphenesin (CAS No. 104-29-0) is listed in Annex V of the Regulation (EC) No 1223/2009 on cosmetic products, which means it is an approved preservative. The maximum authorized concentration in both rinse-off and leave-on cosmetic products is 0.3%. The Cosmetic Ingredient Review (CIR) Expert Panel has also concluded that chlorphenesin is safe for use in cosmetics at the current practices of use and concentration.<sup>[1]</sup> It is important to distinguish Chlorphenesin from "Chlorophene," a different chemical substance that is prohibited for use in cosmetics in the EU.

## Physicochemical Properties and Formulation Guidelines

A summary of the key physicochemical properties of chlorphenesin is provided in the table below.

Property	Value
INCI Name	Chlorphenesin
CAS Number	104-29-0
Chemical Formula	C <sub>9</sub> H <sub>11</sub> ClO <sub>3</sub>
Appearance	White to off-white crystalline powder
Solubility	Moderately soluble in water. Soluble in ethanol and glycerin.
Effective pH Range	3 - 8
Typical Use Level	0.1% - 0.3%

#### Formulation Guidelines:

- Chlorphenesin can be incorporated into the water phase of emulsions. Gentle heating can aid in its dissolution.
- It is often used in combination with other preservatives, such as phenoxyethanol, to enhance the overall antimicrobial spectrum and efficacy of the preservative system.
- Compatibility with other formulation ingredients should be assessed on a case-by-case basis.

## Antimicrobial Efficacy

Chlorphenesin demonstrates a broad spectrum of antimicrobial activity. However, its efficacy can be strain-dependent.

#### Summary of Antimicrobial Activity:

Microbial Group	Efficacy	Notes
Gram-positive Bacteria	Effective	Generally effective against common Gram-positive bacteria.
Gram-negative Bacteria	Variable	Effective against many strains, but some, notably <i>Pseudomonas aeruginosa</i> , can exhibit resistance.[2]
Yeast and Mold	Effective	Demonstrates good efficacy against common yeasts and molds found in cosmetic products.

## Illustrative Preservative Efficacy Test (Challenge Test) Data

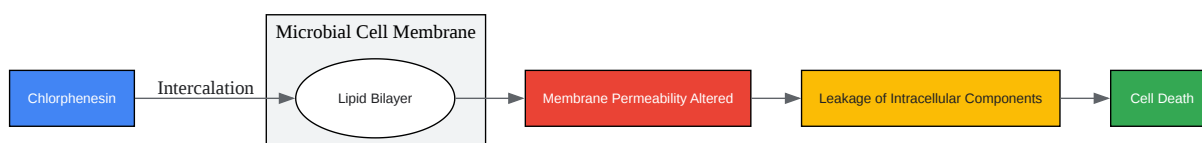
The following table provides illustrative data from a preservative efficacy test based on the ISO 11930 standard for a generic oil-in-water cream formulation containing 0.3% chlorphenesin.

Test Microorganism	Inoculum (CFU/g)	Log Reduction at Day 7	Log Reduction at Day 14	Log Reduction at Day 28	ISO 11930 Criteria A Met
Staphylococcus aureus	$5.5 \times 10^5$	> 3.0	> 3.0	> 3.0	Yes
Pseudomonas aeruginosa	$6.2 \times 10^5$	1.5	2.1	2.5	No
Escherichia coli	$7.1 \times 10^5$	> 3.0	> 3.0	> 3.0	Yes
Candida albicans	$4.8 \times 10^5$	> 1.0	> 2.0	> 2.0	Yes
Aspergillus brasiliensis	$3.9 \times 10^5$	No increase	> 1.0	> 2.0	Yes

Note: This data is illustrative. Actual results will vary depending on the formulation.

## Mechanism of Action

The primary antimicrobial mechanism of chlorphenesin is the disruption of the microbial cell membrane. Its molecular structure allows it to intercalate into the lipid bilayer of the cell membrane, which alters its permeability. This leads to the leakage of essential intracellular components and ultimately, cell death.



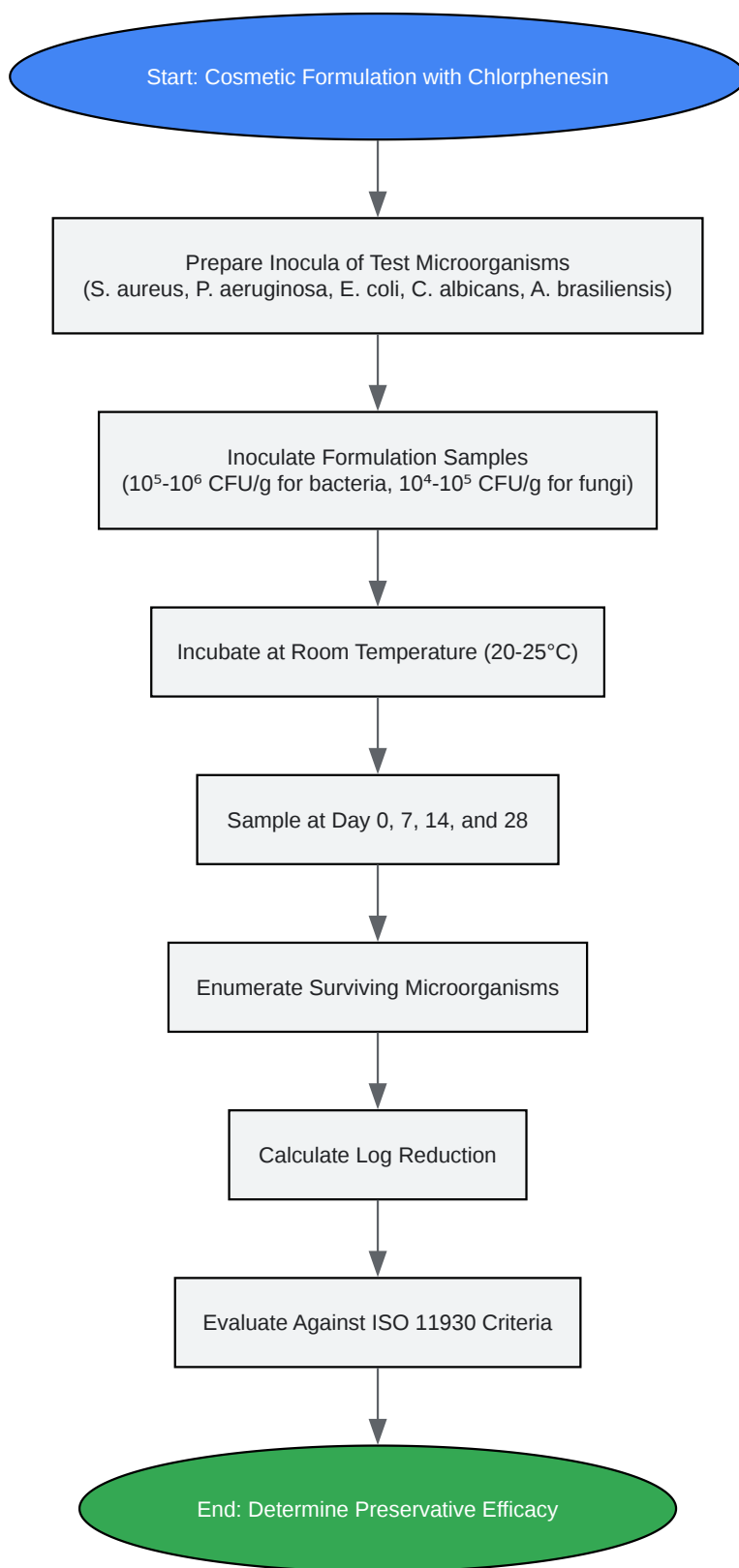
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Caption: Proposed mechanism of action for chlorphenesin.

## Experimental Protocols

### Preservative Efficacy Test (Challenge Test) - Based on ISO 11930

This protocol outlines the procedure for evaluating the antimicrobial protection of a cosmetic formulation.



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Caption: Workflow for Preservative Efficacy Testing (ISO 11930).

## Methodology:

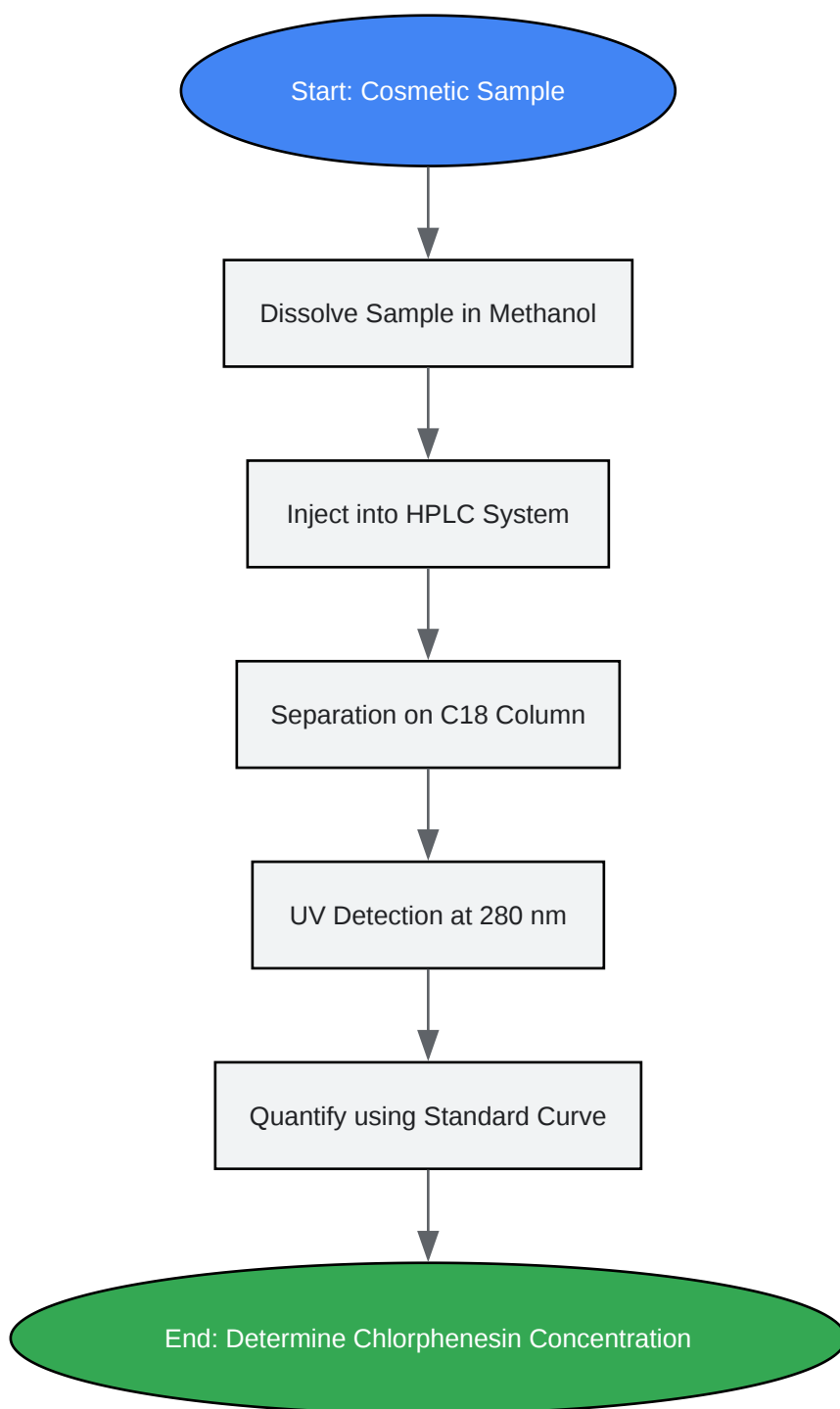
- Preparation of Inocula:
  - Culture the specified test microorganisms: *Staphylococcus aureus* (ATCC 6538), *Pseudomonas aeruginosa* (ATCC 9027), *Escherichia coli* (ATCC 8739), *Candida albicans* (ATCC 10231), and *Aspergillus brasiliensis* (ATCC 16404).
  - Harvest the microorganisms and prepare suspensions in a suitable diluent. Adjust the concentration of each suspension to achieve a final concentration in the test product of  $10^5$  to  $10^6$  colony-forming units (CFU) per gram for bacteria and  $10^4$  to  $10^5$  CFU/g for yeast and mold.
- Inoculation of the Product:
  - Dispense 20g of the cosmetic formulation into five separate sterile containers.
  - Inoculate each container with one of the prepared microbial suspensions.
  - Thoroughly mix to ensure a homogenous distribution of the microorganisms.
- Incubation:
  - Store the inoculated containers at room temperature (20-25°C) for 28 days, protected from light.
- Sampling and Enumeration:
  - At specified time intervals (Day 0, 7, 14, and 28), remove a 1g aliquot from each container.
  - Perform serial dilutions in a suitable neutralizing broth.
  - Plate the dilutions onto appropriate agar media (e.g., Tryptic Soy Agar for bacteria, Sabouraud Dextrose Agar for fungi).
  - Incubate the plates and count the number of colonies to determine the concentration of viable microorganisms.

- Evaluation:
  - Calculate the log reduction in microbial concentration from the initial count for each time point.
  - Compare the log reduction values to the acceptance criteria outlined in ISO 11930 (Criteria A or B). For bacteria, a log reduction of  $\geq 3$  at day 7 is required for Criteria A.[\[3\]](#)  
For yeast and mold, a log reduction of  $\geq 1$  at day 14 is required for Criteria A.[\[3\]](#)

## Quantification of Chlorphenesin in Cosmetic Formulations by HPLC

This protocol provides a method for the determination of chlorphenesin concentration in a cosmetic product.





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Caption: Workflow for HPLC analysis of chlorphenesin.

Instrumentation and Conditions:

- Instrument: High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Column: C18, 250 mm x 4.6 mm, 5  $\mu$ m particle size.
- Mobile Phase: Methanol:Water (55:45 v/v).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 280 nm.
- Column Temperature: 25°C.

#### Procedure:

- Standard Preparation:
  - Prepare a stock solution of chlorphenesin standard in methanol.
  - Create a series of calibration standards by diluting the stock solution to concentrations ranging from 1 to 500 mg/L.
- Sample Preparation:
  - Accurately weigh a portion of the cosmetic sample and dissolve it in methanol.
  - Use sonication if necessary to ensure complete dissolution.
  - Filter the sample solution through a 0.45  $\mu$ m syringe filter before injection.
- Analysis:
  - Inject the prepared standards and samples into the HPLC system.
  - Record the peak areas from the resulting chromatograms.
- Quantification:
  - Generate a calibration curve by plotting the peak area versus the concentration of the chlorphenesin standards.

- Determine the concentration of chlorphenesin in the sample by interpolating its peak area on the calibration curve.

## Safety Profile

Chlorphenesin is generally considered to have a good safety profile at its approved use concentrations. The Cosmetic Ingredient Review (CIR) Expert Panel has assessed its safety and concluded that it is safe as used in cosmetics. It is not found to be a dermal irritant or sensitizer in the majority of the population, though a small number of case reports of irritation have been noted.<sup>[1]</sup>

## Conclusion

Chlorphenesin is an effective and widely used preservative for cosmetic formulations. Its broad-spectrum antimicrobial activity, favorable regulatory status, and well-established safety profile make it a valuable tool for cosmetic scientists and formulators. Proper formulation considerations and thorough preservative efficacy testing are essential to ensure the final product is adequately protected against microbial contamination.

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- To cite this document: BenchChem. [Application Notes and Protocols: Chlorphenesin as a Preservative in Cosmetic Formulations]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1669242#using-clorofene-as-a-preservative-in-cosmetic-formulations>]

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